The Cyclopentanesulfonamide Scaffold: Structural Analysis & Medicinal Utility

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Compound of Interest

Compound Name:	*Cyclopentanesulfonamide*
CAS No.:	*73945-39-8*
Cat. No.:	*B1275124*

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Executive Summary & Chemical Passport

Cyclopentanesulfonamide (CAS 73945-39-8) represents a critical pharmacophore in modern medicinal chemistry. Unlike its aromatic counterparts (benzenesulfonamides), which are ubiquitous in early-generation antibiotics and diuretics, the cyclopentyl variant offers a unique physicochemical profile. It combines a distinctively lipophilic, non-planar aliphatic ring with a polar, hydrogen-bonding sulfonamide "warhead."

This guide dissects the molecule from a utility perspective, moving beyond basic database entries to explore its role as a bioisostere, a transition-state mimic, and a building block for high-affinity kinase and ion channel inhibitors.

Physiochemical Profile

The following data aggregates experimental and computed values essential for lead optimization campaigns.

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Property	Value	Relevance in Drug Design
PubChem CID	4645983	Unique Identifier
CAS Number	73945-39-8	Procurement & Regulatory
Formula		Stoichiometry
Mol.[1] Weight	149.21 g/mol	Fragment-based Drug Design (FBDD)
LogP (XLogP3)	~0.6 - 0.9	Moderate lipophilicity; ideal for crossing BBB when substituted
H-Bond Donors	2 (Primary amide)	Critical for receptor pocket anchoring
H-Bond Acceptors	2 (Sulfonyl oxygens)	Interaction with cationic residues (e.g., Arg, Lys)
Topological PSA	46.5 Å²	Good membrane permeability predictor (<140 Å²)
pKa	~10.1 (Sulfonamide NH)	Weakly acidic; deprotonates at high pH

Synthetic Architecture & Methodologies

The synthesis of **cyclopentanesulfonamide** is rarely a target in itself but rather an intermediate step in constructing

-substituted inhibitors. The choice of synthetic route depends heavily on the tolerance of other functional groups present on the scaffold.

Primary Route: Nucleophilic Substitution (The Chloride Pathway)

The industry-standard approach utilizes Cyclopentanesulfonyl chloride (CAS 26394-17-2). This electrophilic species reacts vigorously with ammonia or primary/secondary amines.

- Mechanism:

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-like attack at the sulfur atom.

- Critical Control Point: The reaction generates HCl, requiring a stoichiometric base (Pyridine, TEA, or excess amine) to drive the equilibrium and prevent acid-mediated degradation of sensitive substrates.

Alternative Route: Oxidative Chlorination

For scaffolds where the sulfonyl chloride is unstable or commercially unavailable, one may start from Cyclopentanethiol.

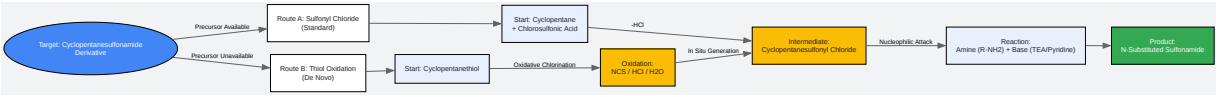
- Reagents:

  gas in acetic acid/water or N-Chlorosuccinimide (NCS) with HCl.

- Advantage: Allows for the introduction of the sulfonyl moiety after ring functionalization.

Visualization: Synthetic Decision Logic

The following diagram illustrates the decision matrix for synthesizing **cyclopentanesulfonamide** derivatives based on starting material availability.



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Figure 1: Synthetic workflow comparing the standard Sulfonyl Chloride route vs. Thiol Oxidation.

Medicinal Chemistry Applications

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The **cyclopentanesulfonamide** moiety is not merely a linker; it is a functional bioisostere used to modulate potency and metabolic stability.[2]

Bioisosterism & Pharmacophore Utility

- Carboxylic Acid Mimic: The sulfonamide group (

) mimics the transition state of amide hydrolysis. It provides hydrogen bond donors and acceptors similar to a carboxylic acid but with a different pKa profile (pKa ~10 vs ~4-5), improving oral bioavailability by reducing ionization at physiological pH.

- Lipophilic Spacer: The cyclopentyl ring acts as a "fatty" spacer. Unlike a phenyl ring (flat, aromatic), the cyclopentyl ring is non-planar (envelope conformation). This 3D geometry allows it to fill hydrophobic pockets in enzymes (e.g., kinases) more effectively than a flat phenyl ring, often boosting selectivity.

Case Studies in Drug Development

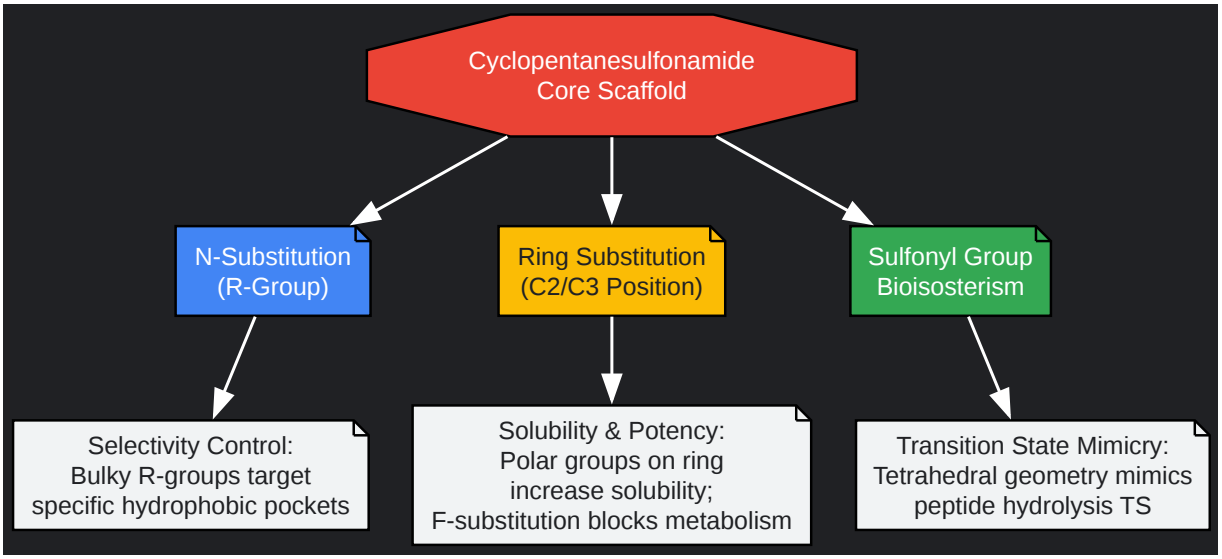
- Nav1.7 Inhibitors (Pain Management): Patents (e.g., WO2014194127) highlight **cyclopentanesulfonamide** derivatives as key intermediates in synthesizing inhibitors for voltage-gated sodium channels. The scaffold replaces the aryl-sulfonamide core to reduce potential aniline-related toxicity metabolites.

- BRAF Kinase Inhibitors: In oncology, "paradox breaker" inhibitors for BRAF (V600E mutation) utilize sulfonamide linkers. The cyclopentyl group restricts conformational freedom, locking the inhibitor into the ATP-binding pocket with higher affinity than flexible alkyl chains.

Visualization: Structure-Activity Relationship (SAR)

This diagram details how modifications to the **cyclopentanesulfonamide** core influence biological activity.

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Figure 2: Structure-Activity Relationship (SAR) logic for the **cyclopentanesulfonamide** scaffold.

Experimental Protocol: Synthesis of N-Cyclopentylsulfonamides

Objective: Synthesis of N-substituted **cyclopentanesulfonamide** from cyclopentanesulfonyl chloride. Scale: 1.0 mmol (Lab Scale)

Materials

- Cyclopentanesulfonyl chloride (1.0 eq, MW 168.64)
- Primary Amine (

) (1.1 eq)
- Triethylamine (

) or Pyridine (2.0 eq)
- Dichloromethane (DCM) (anhydrous)

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- 1M HCl (aqueous)

Methodology

- Preparation: In a flame-dried round-bottom flask under

  atmosphere, dissolve the Primary Amine (1.1 mmol) and Triethylamine (2.0 mmol) in anhydrous DCM (5 mL). Cool the mixture to 0°C using an ice bath.

- Addition: Add Cyclopentanesulfonyl chloride (1.0 mmol) dropwise over 5 minutes. Note: The reaction is exothermic.

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor progress via TLC (typically 30% EtOAc/Hexane) or LCMS.

- Quenching: Quench the reaction by adding water (5 mL).

- Workup (The "Self-Validating" Step):

  - Separate the organic layer.

  - Wash the organic layer with 1M HCl (2 x 5 mL). Why? This removes unreacted amine and the pyridine/TEA base, ensuring the organic layer contains only the sulfonamide and neutral impurities.

  - Wash with Brine, dry over

    , and concentrate in vacuo.

- Purification: Recrystallize from EtOH/Water or purify via silica gel flash chromatography if necessary.

Safety & Toxicology (E-E-A-T)

Working with sulfonamides and their precursors requires strict adherence to safety protocols.

- Precursor Hazard (Cyclopentanesulfonyl chloride):

  - GHS Classification: Skin Corr.[3] 1B (Causes severe skin burns and eye damage).

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- Reactivity: Reacts violently with water to release HCl gas. Always handle in a fume hood.

- Product Hazard (**Cyclopentanesulfonamide**):
  - GHS Classification: Skin Irrit. 2, Eye Irrit. 2A.
  - Sensitization: Sulfonamides are known sensitizers ("Sulfa allergy"). Avoid inhalation of dusts.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 4645983, **Cyclopentanesulfonamide**. Retrieved from [Link]
- World Intellectual Property Organization (2014).WO2014194127A1 - Compounds for kinase modulation. (Demonstrating use of **cyclopentanesulfonamide** in kinase inhibitors).

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